

Histamine-15N3: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Histamine-15N3

Cat. No.: B15613838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Histamine-15N3**, an isotopically labeled compound crucial for a variety of research applications, including its use as an internal standard in quantitative analyses by NMR, GC-MS, or LC-MS.[1] Given the limited publicly available stability data specific to **Histamine-15N3**, this guide synthesizes information from studies on unlabeled histamine and general principles of stable isotope-labeled compound stability. The isotopic labeling with 15N is not expected to significantly alter the chemical stability of the histamine molecule.

Chemical Properties and Degradation Pathways

Histamine-15N3 is a stable, non-radioactive, isotopically labeled form of histamine where the three nitrogen atoms are replaced with the 15N isotope.[1] Like its unlabeled counterpart, **Histamine-15N3** is susceptible to degradation through enzymatic and environmental factors.

The two primary enzymatic degradation pathways for histamine in biological systems are:

- N-methylation: Catalyzed by histamine-N-methyltransferase (HNMT), this pathway methylates the imidazole ring.

- Oxidative deamination: Mediated by diamine oxidase (DAO), this pathway oxidizes the primary amine group.

Environmentally, histamine stability is primarily affected by temperature, light, and pH. Exposure to light, especially at room temperature, can lead to significant degradation.

Recommended Storage Conditions and Stability Data

Proper storage is critical to ensure the integrity and shelf-life of **Histamine-15N3**. The following recommendations are based on data from unlabeled histamine and general guidelines for isotopically labeled compounds.

Table 1: Recommended Storage Conditions for Solid **Histamine-15N3**

Condition	Temperature	Humidity	Light Exposure	Recommended Duration
Long-Term	-20°C or below	Desiccated	Protected from light (e.g., in an amber vial)	Up to 24 months or as specified by the manufacturer
Short-Term	2-8°C	Desiccated	Protected from light	Several months
Room Temperature	Ambient	Desiccated	Protected from light	Limited periods; consult manufacturer's data

Table 2: Stability of Histamine Solutions

Storage Condition	Concentration	Solvent	Stability	Reference
-20°C, Dark	0.125 - 16 mg/mL	Buffered Saline	Stable for up to 12 months	[2]
4°C, Dark	0.125 - 16 mg/mL	Buffered Saline	Retained 97% of initial concentration after 8 weeks	[2]
Room Temperature (20°C), Dark	0.125 - 16 mg/mL	Buffered Saline	Retained 83-94% of initial concentration after 7 days	[2]
Room Temperature (20°C), Light Exposed	0.125 - 16 mg/mL	Buffered Saline	Degraded to 20-37% of initial concentration after 7 days	[2]
4°C or -18°C	Not specified	Aqueous solution	Stable for at least 6 months	[3]

Note: It is strongly recommended to refer to the Certificate of Analysis (COA) provided by the supplier for specific storage conditions and expiration dates. For solutions, it is advisable to prepare them fresh. If storage is necessary, use airtight, light-protected containers and store at low temperatures.

Experimental Protocols

Stability-Indicating HPLC Method for Histamine-15N3

This protocol is adapted from established methods for histamine analysis and is designed to separate the intact **Histamine-15N3** from its potential degradation products.

Objective: To quantify the concentration of **Histamine-15N3** and detect the presence of degradation products over time under various stress conditions.

Materials:

- **Histamine-15N3** reference standard
- HPLC-grade acetonitrile, methanol, and water
- Perchloric acid or Trichloroacetic acid (TCA)
- o-Phthalaldehyde (OPA) derivatizing agent
- Reversed-phase C18 column

Procedure:

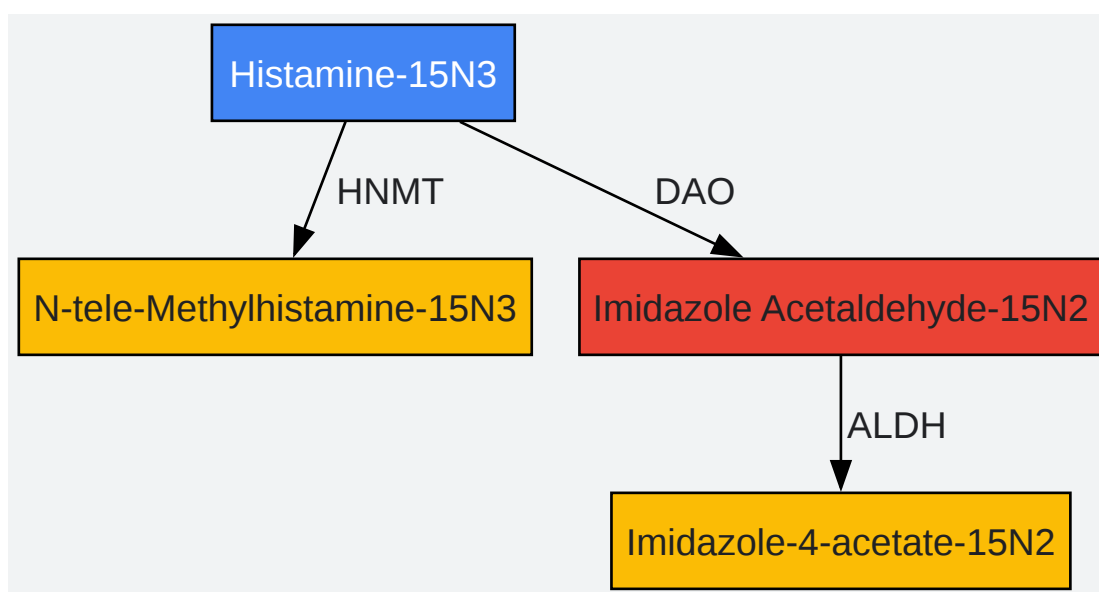
- Sample Preparation:
 - Prepare a stock solution of **Histamine-15N3** in a suitable solvent (e.g., water or buffered saline).
 - Subject aliquots of the stock solution to stress conditions (e.g., heat, light, acid/base hydrolysis, oxidation).
- Extraction (if in a complex matrix):
 - Homogenize the sample and extract with an acidic solution (e.g., TCA).
 - Centrifuge to pellet proteins and other precipitates.
- Derivatization:
 - Mix the sample supernatant or standard solution with the OPA reagent to form a fluorescent derivative. This pre-column derivatization enhances detection sensitivity.^[3]
- HPLC Analysis:
 - Inject the derivatized sample onto the HPLC system.
 - Use a gradient elution with a mobile phase consisting of a buffer (e.g., sodium phosphate) and an organic solvent (e.g., acetonitrile).

- Detect the fluorescent derivatives using a fluorescence detector.
- Data Analysis:
 - Quantify the peak area of the intact **Histamine-15N3**.
 - Monitor for the appearance of new peaks, which may indicate degradation products.
 - Calculate the percentage of remaining **Histamine-15N3** at each time point.

Visualizations

Histamine Degradation Pathways

The following diagram illustrates the two major enzymatic pathways for histamine degradation.



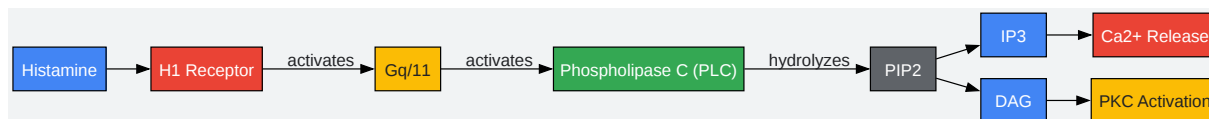
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Caption: Major enzymatic degradation pathways of histamine.

Histamine Receptor Signaling Pathways

Histamine exerts its biological effects by binding to four different G protein-coupled receptors (GPCRs): H1, H2, H3, and H4. The signaling pathways for the H1 and H2 receptors are well-characterized.

H1 Receptor Signaling Pathway:

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Caption: Histamine H1 receptor signaling cascade.

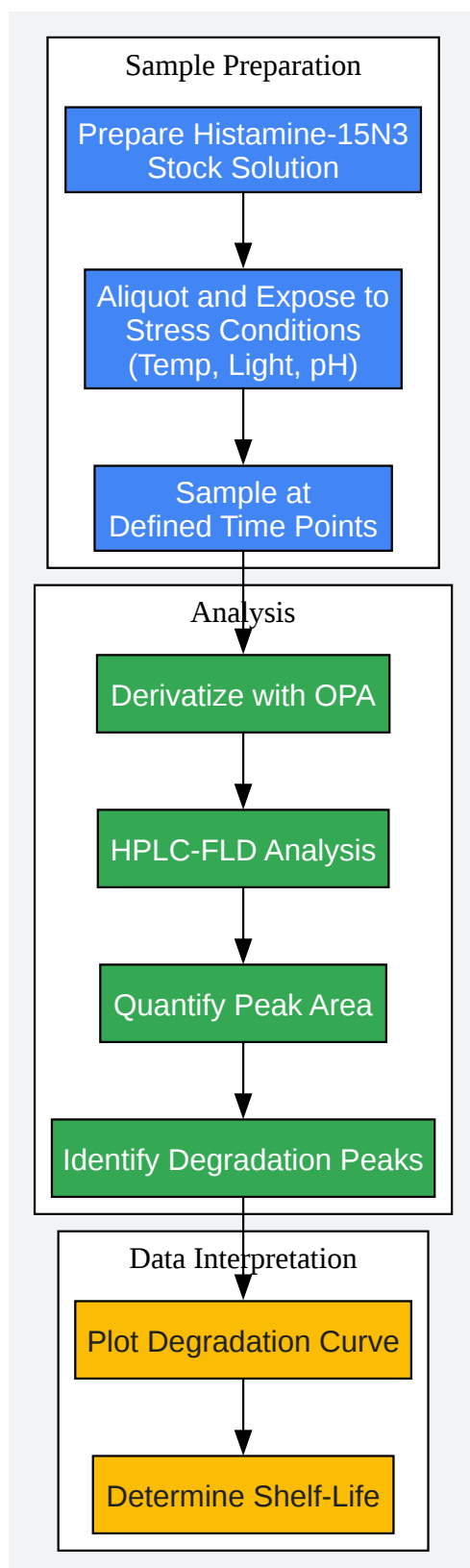
H2 Receptor Signaling Pathway:

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Caption: Histamine H2 receptor signaling cascade.

Experimental Workflow for Stability Testing

The following diagram outlines a typical workflow for assessing the stability of **Histamine-15N3**.



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Caption: Workflow for **Histamine-15N3** stability testing.

Conclusion

While specific, quantitative long-term stability data for **Histamine-15N3** is not readily available in the public domain, the information on unlabeled histamine provides a strong basis for its handling and storage. To ensure the highest quality and accuracy in research, it is imperative to store **Histamine-15N3** under the recommended conditions, primarily at or below -20°C, protected from light, and in a desiccated environment. For solutions, fresh preparation is ideal, but short-term storage at low temperatures and protected from light is a viable alternative. Researchers should always consult the manufacturer's Certificate of Analysis for the most accurate and lot-specific information. The provided experimental protocols and diagrams serve as a guide for researchers to establish in-house stability studies and to better understand the chemical and biological context of their work with **Histamine-15N3**.

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